

Dicyclohexyl Azelate: Application Notes for High-Performance Coatings and Adhesives

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Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

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For Researchers, Scientists, and Formulation Professionals

These application notes provide a comprehensive overview of the use of **Dicyclohexyl Azelate** as a high-performance, non-phthalate plasticizer in the formulation of advanced coatings and adhesives. The information presented is intended to guide researchers and formulation chemists in leveraging the unique properties of this compound to enhance product performance, particularly in applications requiring superior flexibility, durability, and thermal stability.

Introduction to Dicyclohexyl Azelate

Dicyclohexyl azelate is the diester of azelaic acid and cyclohexanol. Its chemical structure, featuring a linear C9 dicarboxylic acid backbone and two cycloaliphatic ester groups, imparts a unique combination of properties. It is recognized as an excellent cold-resistant plasticizer with good compatibility with a variety of polymers. Unlike traditional phthalate plasticizers, **dicyclohexyl azelate** offers a favorable toxicological profile, making it a suitable candidate for applications with stringent regulatory requirements.

Key Attributes:

- **Excellent Low-Temperature Flexibility:** The cyclohexyl groups can inhibit crystallization at low temperatures, maintaining the flexibility of the polymer matrix.

- **High Permanence:** Its relatively high molecular weight and low volatility contribute to reduced migration and extraction from the cured coating or adhesive, ensuring long-term performance.
- **Good Compatibility:** It shows good compatibility with a range of polymers including polyvinyl chloride (PVC), vinyl copolymers, and cellulose resins.^[1]
- **Thermal Stability:** Azelate esters are known for their good thermal stability.

Applications in Coatings

In the coatings industry, **dicyclohexyl azelate** can be formulated into various systems to improve the mechanical properties of the final film. It is particularly beneficial in applications where the coated substrate is subject to bending, impact, or significant temperature fluctuations.

Potential applications include:

- Automotive refinishing and protective coatings
- Flexible plastic and vinyl coatings
- Wood and furniture lacquers
- Marine and anti-corrosive coatings

Performance Data in a Model Coating Formulation

The following tables summarize the expected performance of **dicyclohexyl azelate** in a model acrylic coating formulation. The data is illustrative to demonstrate the anticipated effects of its incorporation at various concentrations.

Table 1: Effect of **Dicyclohexyl Azelate** on Mechanical Properties of an Acrylic Coating

Dicyclohexyl Azelate (wt%)	Mandrel Bend (ASTM D522, mm pass)	Impact Resistance (ASTM D2794, inch-lbs, direct)	Pencil Hardness (ASTM D3363)
0 (Control)	12	40	2H
5	6	80	H
10	3	120	F
15	<3	160	HB

Table 2: Effect of **Dicyclohexyl Azelate** on Viscosity and Application Properties

Dicyclohexyl Azelate (wt%)	Viscosity (Brookfield, 25°C, cP)	Leveling (ASTM D4062, scale 0-10)	Gloss (60°, ASTM D523)
0 (Control)	1500	7	88
5	1350	8	89
10	1200	9	90
15	1050	9	91

Applications in Adhesives

Dicyclohexyl azelate can be a critical component in adhesive formulations, particularly for flexible substrates or applications requiring a high degree of peel strength and impact resistance. Its ability to lower the glass transition temperature (T_g) of the polymer matrix results in a more pliable and durable bond line.

Potential applications include:

- Pressure-sensitive adhesives (PSAs)
- Laminating adhesives for flexible packaging
- Construction adhesives and sealants

- Automotive interior adhesives

Performance Data in a Model Adhesive Formulation

The following tables illustrate the expected performance of **dicyclohexyl azelate** in a model polyurethane adhesive formulation. This data is intended to be representative of the functional benefits of the plasticizer.

Table 3: Effect of **Dicyclohexyl Azelate** on Adhesion Properties of a Polyurethane Adhesive

Dicyclohexyl Azelate (wt%)	180° Peel Strength (ASTM D903, N/mm)	Lap Shear Strength (ASTM D1002, MPa)	T-Peel Strength (ASTM D1876, N/mm)
0 (Control)	2.5	15	3.0
5	3.8	14	4.5
10	5.2	12	6.0
15	6.5	10	7.2

Table 4: Effect of **Dicyclohexyl Azelate** on Physical Properties of a Polyurethane Adhesive

Dicyclohexyl Azelate (wt%)	Viscosity (Brookfield, 25°C, cP)	Shore A Hardness (ASTM D2240)	Elongation at Break (%)
0 (Control)	8000	85	250
5	6500	75	350
10	5000	65	450
15	3800	55	550

Experimental Protocols

The following are detailed methodologies for incorporating and evaluating **dicyclohexyl azelate** in coating and adhesive formulations.

Protocol for Formulation of a Plasticized Acrylic Coating

- **Preparation of Resin Solution:** In a suitable mixing vessel, combine the primary acrylic resin with the appropriate solvents (e.g., xylene, butyl acetate) under agitation until a homogenous solution is achieved.
- **Incorporation of **Dicyclohexyl Azelate**:** While maintaining agitation, slowly add the desired weight percentage of **dicyclohexyl azelate** to the resin solution. Continue mixing for 15-20 minutes to ensure complete dissolution and uniform distribution.
- **Addition of Other Additives:** Introduce other formulation components such as pigments (if required, as a pre-dispersed paste), leveling agents, and UV stabilizers. Mix until the formulation is uniform.
- **Viscosity Adjustment:** Adjust the final viscosity with the recommended solvent blend to meet the target application viscosity.
- **Application and Curing:** Apply the coating to the desired substrate (e.g., steel panels, plastic plaques) using a drawdown bar to a specified wet film thickness. Allow the coated panels to flash off at room temperature for 15 minutes, followed by oven curing at the recommended temperature and duration for the specific acrylic resin system.
- **Performance Testing:** After the cured films have conditioned for 24 hours at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity, perform the required performance tests as outlined in the relevant ASTM methods (e.g., Mandrel Bend, Impact Resistance, Pencil Hardness).

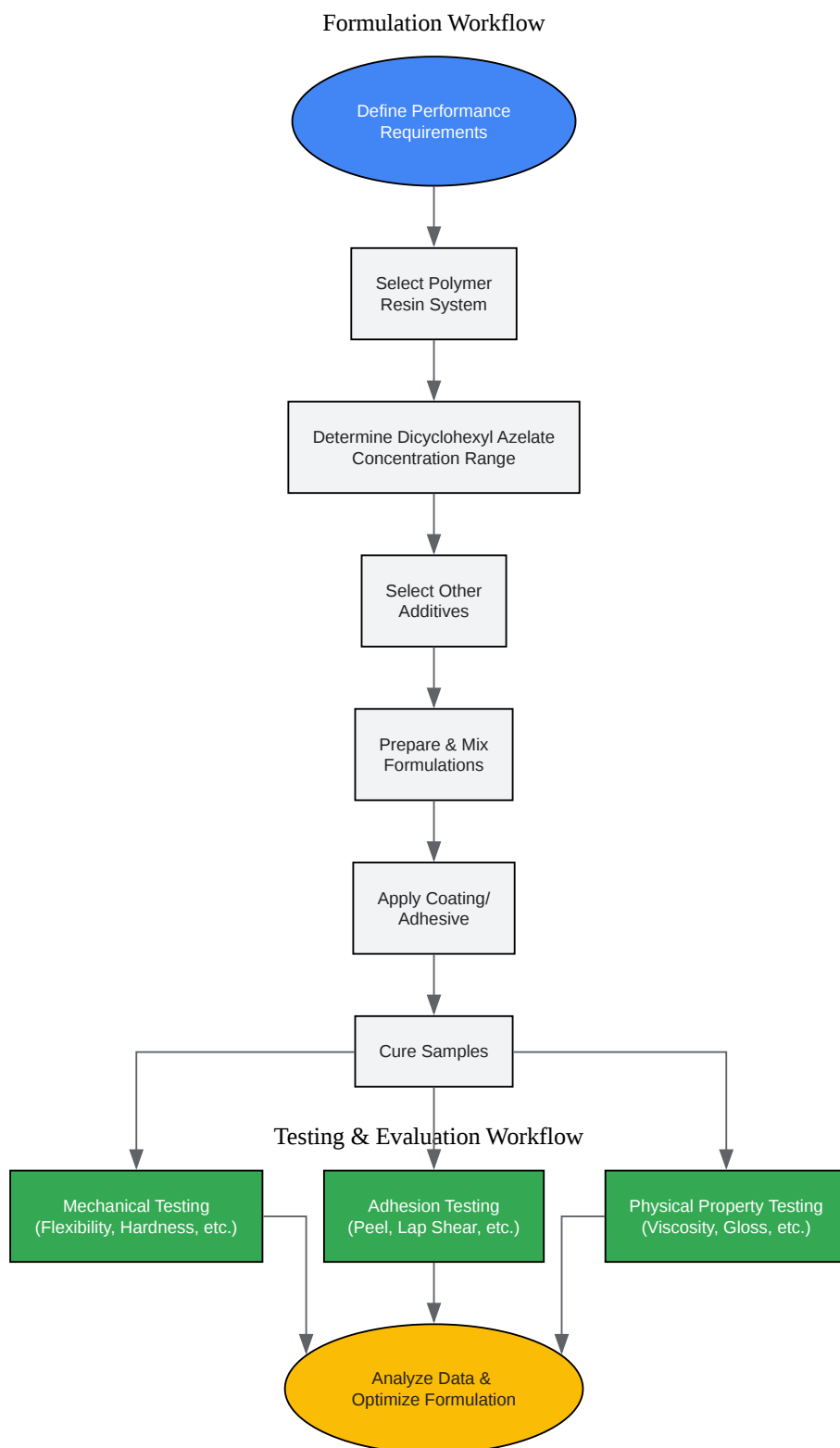
Protocol for Formulation of a Two-Component Polyurethane Adhesive

- **Component A (Polyol Component) Preparation:** In a moisture-free mixing vessel, charge the polyol resin(s). Under agitation and a nitrogen blanket, add the desired weight percentage of **dicyclohexyl azelate**. Mix until homogenous. Add other additives such as fillers, rheology modifiers, and catalysts as required by the formulation, ensuring thorough mixing after each addition.
- **Component B (Isocyanate Component) Preparation:** The isocyanate component is typically used as supplied by the manufacturer.

- **Mixing of Components:** Combine Component A and Component B in the specified stoichiometric ratio (e.g., by volume or weight). Mix thoroughly using a speed mixer or a dual-axis centrifugal mixer for the recommended time to ensure a uniform, air-free mixture.
- **Application and Bonding:** Apply the mixed adhesive to one of the substrates to be bonded. Join the second substrate within the open time of the adhesive. Apply uniform pressure to the bonded assembly and clamp if necessary.
- **Curing:** Allow the bonded assembly to cure at the recommended temperature and humidity for the specified duration. Full cure may take several days at ambient conditions.
- **Performance Testing:** After the full curing period, prepare test specimens for adhesion testing (e.g., Peel Strength, Lap Shear Strength) according to the relevant ASTM standards.

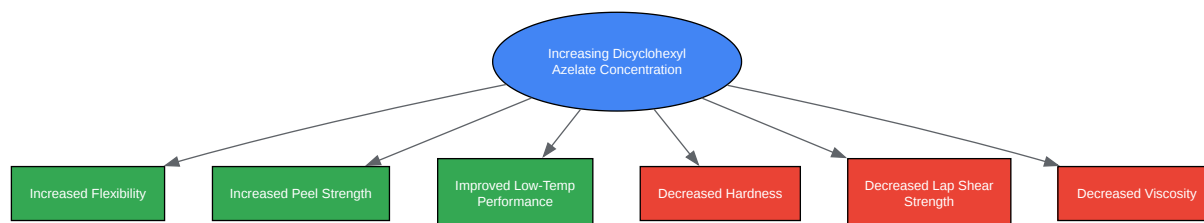
Visualizations

The following diagrams illustrate the logical workflow for formulation and testing, and the conceptual relationship between plasticizer concentration and key performance metrics.



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Caption: Experimental workflow for formulation and testing.



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References

- 1. Dihexyl azelate | C₂₁H₄₀O₄ | CID 7985 - PubChem [pubchem.ncbi.nlm.nih.gov]
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